

Topic: Comprehensive Analytical Characterization of 2-(3,4-dimethoxybenzyl)piperidine Hydrochloride

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name:	2-(3,4-Dimethoxy-benzyl)- piperidine hydrochloride
CAS No.:	109247-03-2
Cat. No.:	B011225

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Audience: Researchers, scientists, and drug development professionals.

Abstract

This document provides a comprehensive guide to the analytical methods required for the full characterization of 2-(3,4-dimethoxybenzyl)piperidine hydrochloride, a heterocyclic compound of interest in pharmaceutical development. As a hydrochloride salt, this molecule presents specific analytical considerations that must be addressed to ensure its identity, purity, and stability. This guide moves beyond simple procedural lists to explain the causality behind experimental choices, ensuring that each protocol is a self-validating system. We will detail integrated chromatographic, spectroscopic, and thermal analysis techniques, grounded in established scientific principles and regulatory expectations, such as those outlined by the International Council on Harmonisation (ICH).

Introduction and Strategic Overview

The compound 2-(3,4-dimethoxybenzyl)piperidine hydrochloride belongs to the piperidine class of molecules, a scaffold prevalent in over twenty classes of pharmaceuticals and numerous alkaloids[1]. The presence of the dimethoxybenzyl group and its formation as a hydrochloride salt necessitates a multi-faceted analytical approach to confirm its chemical structure, quantify its purity, identify potential impurities, and assess its physicochemical properties.

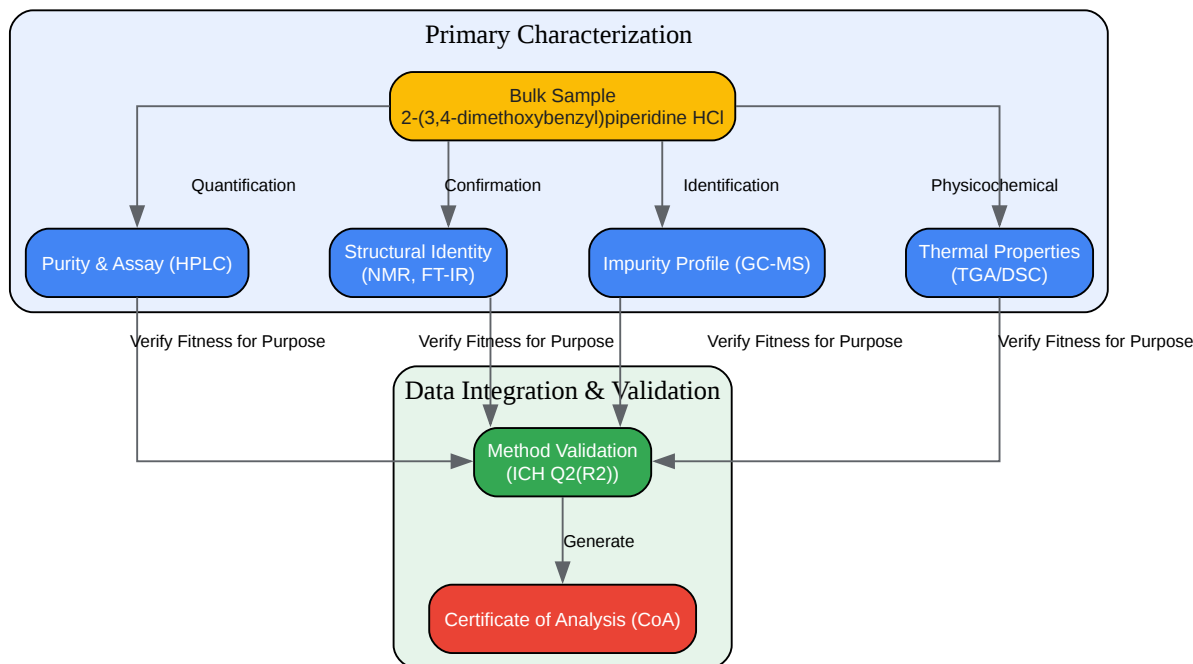
A robust analytical package is the cornerstone of drug development, providing the documented evidence necessary for regulatory submissions and ensuring the quality and consistency of the active pharmaceutical ingredient (API). The objective of this guide is to establish a suite of validated analytical procedures that, when used in concert, provide a high degree of assurance regarding the quality of 2-(3,4-dimethoxybenzyl)piperidine hydrochloride.

Physicochemical Properties Summary

Property	Value	Source
Chemical Name	2-(3,4-dimethoxy-benzyl)-piperidine hydrochloride	[2]
Molecular Formula	C ₁₄ H ₂₁ NO ₂ · HCl	
Molecular Weight	271.78 g/mol	
Appearance	Solid	
InChI Key	PCGMOPJUPDKQEV-UHFFFAOYSA-N	
CAS Number	109247-03-2	[2]

Integrated Analytical Workflow

A complete characterization relies on the convergence of data from orthogonal techniques. Each method provides a unique piece of the puzzle, and together they form an unambiguous profile of the molecule. The following diagram illustrates the logical flow of analysis.



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Sources

- 1. Piperidine Derivatives: Recent Advances in Synthesis and Pharmacological Applications [mdpi.com]
- 2. echemi.com [echemi.com]
- To cite this document: BenchChem. [Topic: Comprehensive Analytical Characterization of 2-(3,4-dimethoxybenzyl)piperidine Hydrochloride]. BenchChem, [2026]. [Online PDF]. Available

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